

# Application Note and Protocol: Preparation of BMS-911172 Stock Solution in DMSO

**Author:** BenchChem Technical Support Team. **Date:** May 2026

## Compound of Interest

Compound Name: BMS-911172

Cat. No.: B15602699

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Audience: Researchers, scientists, and drug development professionals.

This document provides a detailed protocol for the preparation, storage, and handling of a stock solution of the AAK1 inhibitor, **BMS-911172**, using Dimethyl Sulfoxide (DMSO) as the solvent.

## Quantitative Data Summary

The following table summarizes the key physical and chemical properties of **BMS-911172** relevant to the preparation of stock solutions.

Parameter	Value	Citations
Molecular Weight	339.34 g/mol	[1][2][3]
Solubility in DMSO	Up to 100 mg/mL (294.69 mM) with ultrasonic assistance. A solubility of 68 mg/mL (200.38 mM) is also reported.	[1][4][5]
Recommended Stock Conc.	10 mM - 50 mM. The final concentration should be selected based on experimental requirements and solubility limits.	
Powder Storage	Store at -20°C for up to 3 years.	[1]
Stock Solution Storage	Aliquot into single-use vials to prevent freeze-thaw cycles. Store at -80°C for up to 1 year or at -20°C for up to 1 month.	[1][6]

## Experimental Protocol: Preparation of a 10 mM BMS-911172 Stock Solution

This protocol details the steps to prepare a 10 mM stock solution of **BMS-911172** in DMSO. Adjust the calculations accordingly for different desired concentrations.

### 2.1. Materials

- **BMS-911172** powder (CAS: 1644248-18-9)
- Anhydrous, high-purity Dimethyl Sulfoxide (DMSO)
- Calibrated analytical balance
- Sterile, amber-colored microcentrifuge tubes or cryovials

- Calibrated micropipettes and sterile tips
- Vortex mixer
- Sonicator bath (optional, for aiding dissolution)

## 2.2. Safety Precautions

- Always wear appropriate Personal Protective Equipment (PPE), including a lab coat, safety glasses, and gloves.
- Perform all steps in a chemical fume hood or a well-ventilated area.
- DMSO is readily absorbed through the skin and can carry dissolved compounds with it; handle with extreme care.<sup>[7]</sup>
- Refer to the Safety Data Sheet (SDS) for **BMS-911172** for complete safety and handling information.

## 2.3. Calculation

To prepare a 10 mM stock solution, the required mass of **BMS-911172** must be calculated using its molecular weight (MW = 339.34 g/mol).

Formula: Mass (mg) = Desired Concentration (mM) x Desired Volume (mL) x MW ( g/mol )

Example Calculation for 1 mL of 10 mM Stock Solution:

- Mass (mg) = 10 mmol/L \* 0.001 L \* 339.34 g/mol
- Mass (mg) = 0.01 mol/L \* 0.001 L \* 339.34 g/mol = 0.0033934 g
- Mass = 3.39 mg

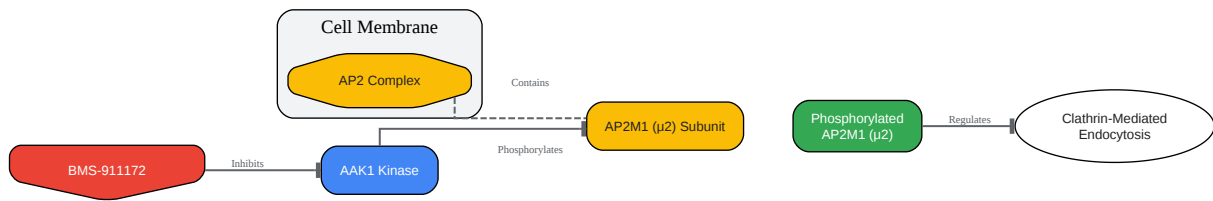
## 2.4. Step-by-Step Procedure

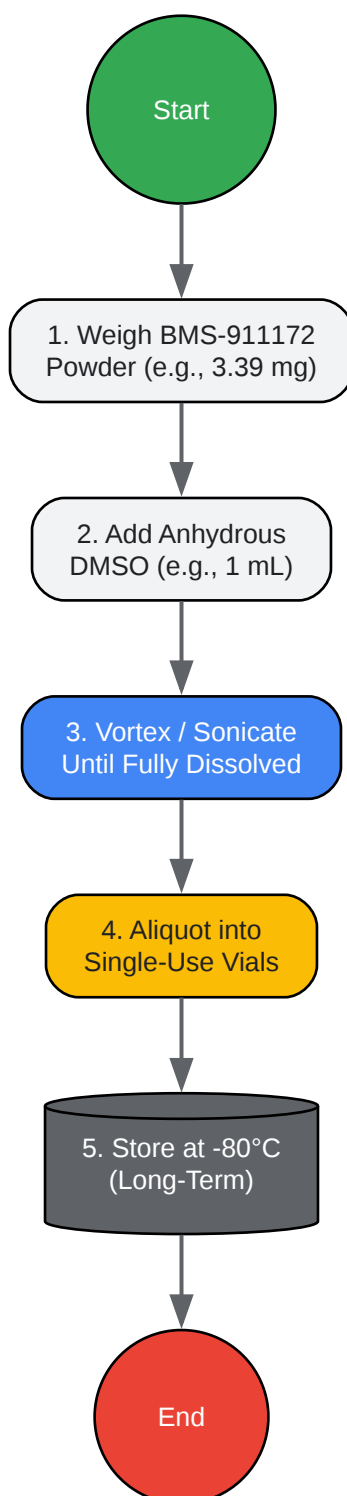
- Equilibration: Allow the **BMS-911172** powder vial to equilibrate to room temperature for 15-20 minutes before opening to minimize moisture condensation.

- **Weighing:** Tare a sterile microcentrifuge tube on the analytical balance. Carefully weigh out the calculated amount of **BMS-911172** powder (e.g., 3.39 mg) and transfer it into the tared tube.
- **Solvent Addition:** Using a calibrated micropipette, add the calculated volume of anhydrous DMSO (e.g., 1 mL for a 10 mM solution) to the tube containing the powder. It is crucial to use fresh, moisture-free DMSO, as absorbed moisture can reduce the compound's solubility.[1]
- **Dissolution:** Tightly cap the tube and vortex for 2-3 minutes until the powder is completely dissolved. A clear solution should be obtained.
- **Aiding Dissolution (Optional):** If the compound does not dissolve completely, sonicate the tube in a water bath for 5-10 minutes or gently warm the solution to 37°C.[8] Visually inspect to ensure no particulates remain.
- **Aliquoting and Storage:** To avoid repeated freeze-thaw cycles, which can degrade the compound, aliquot the stock solution into smaller, single-use, light-protected vials.[1]
- **Labeling and Final Storage:** Clearly label each aliquot with the compound name, concentration, date, and solvent. Store the aliquots at -80°C for long-term stability (up to 1 year) or at -20°C for short-term use (up to 1 month).[1]

## Signaling Pathway and Workflow Visualization

The following diagrams illustrate the mechanism of action for **BMS-911172** and the experimental workflow for preparing the stock solution.





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- To cite this document: BenchChem. [Application Note and Protocol: Preparation of BMS-911172 Stock Solution in DMSO]. BenchChem, [2026]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b15602699/docs#application-note-and-protocol-preparation-of-bms-911172-stock-solution-in-dmso\]](https://www.benchchem.com/product/b15602699/docs#application-note-and-protocol-preparation-of-bms-911172-stock-solution-in-dmso)

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